

Application Notes and Protocols for GsMTx-4

Stock Solution Preparation

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Compound of Interest

Compound Name: GsMTx-4
Cat. No.: B15852505

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These application notes provide a detailed protocol for the preparation of **GsMTx-4** stock solutions for various experimental applications. **GsMTx-4** is a peptide toxin isolated from the venom of the tarantula *Grammostola spatulata* and is a potent and selective inhibitor of mechanosensitive ion channels, including Piezo and some TRP channels.[1][2][3] Proper preparation and storage of **GsMTx-4** stock solutions are critical for obtaining reliable and reproducible experimental results.

GsMTx-4 Properties and Solubility

GsMTx-4 is an amphipathic peptide with a molecular weight of approximately 4095.84 g/mol (free base).[4] It is soluble in aqueous solutions such as sterile water or phosphate-buffered saline (PBS).[3][5] The solubility can be enhanced with sonication.[4]

Quantitative Data Summary

Parameter	Value	Solvent	Source
Solubility	1 mg/mL	Water	Hello Bio[3]
Solubility	100 mg/mL (24.42 mM)	PBS	MedchemExpress[5]
Stock Concentration (Example)	150 μ M	Buffer	Gnanasambandam et al., 2017[1]
Typical Experimental Concentration	1 - 10 μ M	N/A	Multiple Sources[1][4][6]

Experimental Protocol: Preparation of GsMTx-4 Stock Solution

This protocol describes the preparation of a 1 mM **GsMTx-4** stock solution.

Materials:

- **GsMTx-4** peptide (lyophilized powder)
- Sterile, nuclease-free water or PBS (pH 7.4)
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile, low-retention tips
- Vortex mixer
- (Optional) Bath sonicator

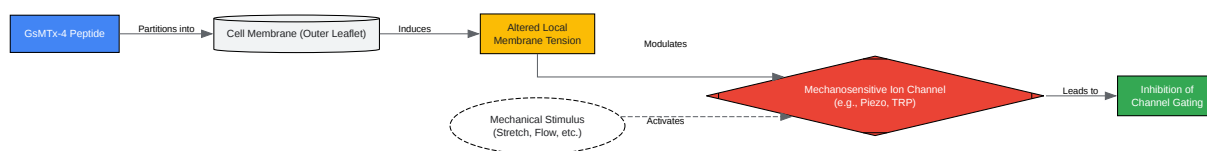
Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- **Equilibration:** Allow the vial of lyophilized **GsMTx-4** to equilibrate to room temperature for 15-20 minutes before opening to minimize condensation.

- Reconstitution:
 - Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
 - Carefully open the vial and add the required volume of sterile water or PBS to achieve the desired stock concentration. For example, to prepare a 1 mM stock solution from 1 mg of **GsMTx-4** (assuming a molecular weight of 4095.84 g/mol), you would add 244.15 µL of solvent.
 - Calculation: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$
 - $\text{Volume (µL)} = (0.001 \text{ g} / (4095.84 \text{ g/mol} * 0.001 \text{ mol/L})) * 1,000,000 \text{ µL/L} = 244.15 \text{ µL}$
- Dissolution:
 - Gently vortex the solution for 1-2 minutes to dissolve the peptide.
 - If the peptide does not fully dissolve, a brief sonication in a bath sonicator (5-10 minutes) can be used to aid dissolution.[\[4\]](#) Avoid excessive heating.
- Aliquoting:
 - Once the **GsMTx-4** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, low-protein-binding microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the peptide.[\[5\]](#)[\[7\]](#)
- Storage:
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[\[5\]](#)[\[7\]](#)
 - For short-term storage (up to 1 month), aliquots can be stored at -20°C.[\[3\]](#)[\[5\]](#)[\[7\]](#)
 - Some studies have reported storing freshly prepared solutions at 4°C for no more than 2 days and advise against freezing.[\[1\]](#) The optimal storage condition may depend on the specific experimental requirements and should be validated.

GsMTx-4 Mechanism of Action

GsMTx-4 acts as a gating modifier of mechanosensitive ion channels.[1][8] Instead of directly binding to the channel pore, it partitions into the outer leaflet of the cell membrane.[2][8] This insertion into the lipid bilayer is thought to alter the local membrane tension, thereby making the mechanosensitive channels less responsive to mechanical stimuli.[2][8]

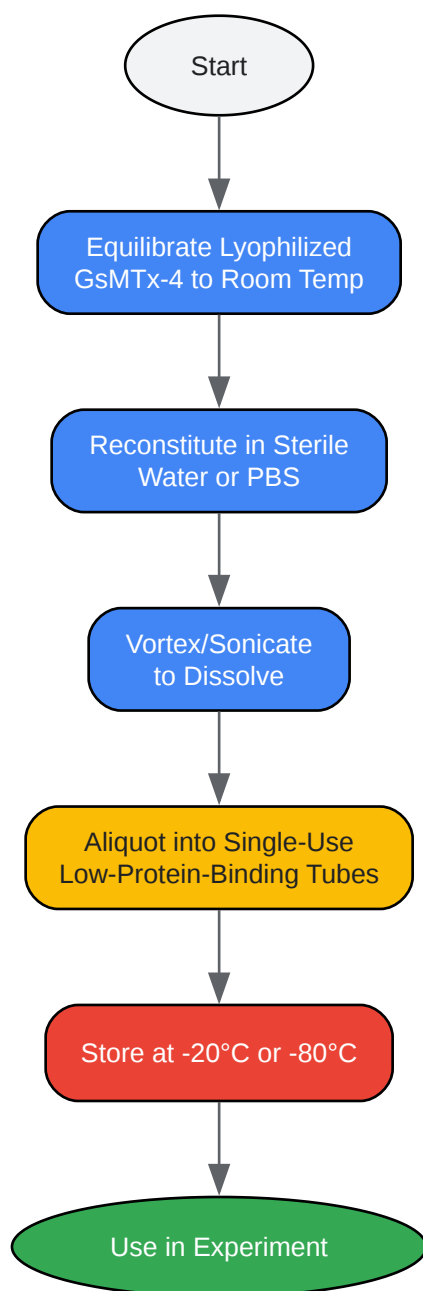


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Caption: **GsMTx-4** signaling pathway.

Experimental Workflow for GsMTx-4 Stock Solution Preparation

The following diagram outlines the general workflow for preparing **GsMTx-4** stock solutions for use in experiments.



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Caption: Experimental workflow for **GsMTx-4** stock solution preparation.

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